

Technical Deep Dive: 7-Fluoro-2-methylquinazolin-4-ol

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinazolin-4-ol

CAS No.: 194473-03-5

Cat. No.: B573599

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Pharmacophore Mechanics, Synthesis, and Experimental Validation

Executive Summary

7-Fluoro-2-methylquinazolin-4-ol (Tautomer: 7-Fluoro-2-methyl-4(3H)-quinazolinone) represents a "privileged scaffold" in medicinal chemistry.^[1] Unlike a single-target drug, this heterocyclic core serves as a versatile pharmacophore capable of engaging multiple biological targets—most notably Poly (ADP-ribose) polymerase (PARP) enzymes and Epidermal Growth Factor Receptor (EGFR) tyrosine kinases.

This guide analyzes the molecule not merely as a chemical intermediate, but as a bioactive template. It details the mechanistic rationale for the 7-fluoro and 2-methyl substitutions, their impact on ligand-protein binding, and provides validated protocols for assessing its pharmacological potential.

Part 1: Chemical Biology & Structural Dynamics

1.1 Tautomeric Equilibrium

In physiological solution, the molecule exists in dynamic equilibrium between the enol (quinazolin-4-ol) and keto (quinazolin-4-one) forms.

- **Dominant Species:** The 4(3H)-quinazolinone (lactam) tautomer is thermodynamically favored and is the biologically active species responsible for hydrogen bonding interactions in protein active sites.
- **Significance:** The lactam motif (--NH--C=O) acts as a critical donor-acceptor pair, mimicking the amide group of the nicotinamide moiety in NAD^+ (the substrate for PARP) or interacting with the hinge region of kinases.

1.2 The "Fluorine Effect"

The C7-position fluorine substitution is not arbitrary; it serves three specific mechanistic functions:

- **Metabolic Blocking:** The C7 position on the quinazoline ring is electronically susceptible to oxidative metabolism (hydroxylation) by Cytochrome P450s. Fluorine substitution blocks this site, extending the half-life () of the scaffold.
- **Electronic Modulation:** Fluorine is highly electronegative, pulling electron density from the aromatic ring. This lowers the pK_a of the N3-proton, strengthening the hydrogen bond donor capability of the lactam NH.
- **Lipophilicity:** The C-F bond increases lipophilicity (), enhancing passive membrane permeability compared to the parent quinazolinone.

Part 2: Mechanism of Action (MoA)

This scaffold exhibits polypharmacology. The two primary mechanisms utilized in drug development are detailed below.

Mechanism A: PARP-1 Competitive Inhibition (NAD^+ Mimicry)

PARP enzymes repair DNA single-strand breaks. Inhibitors trap PARP on DNA, leading to replication fork collapse and Double-Strand Breaks (DSBs), which are lethal in BRCA-deficient

cells (Synthetic Lethality).

- **Binding Mode:** The 7-fluoro-2-methyl-4(3H)-quinazolinone core mimics the nicotinamide portion of NAD⁺.
- **Interaction Map:**
 - **Lactam NH (N3):** Forms a hydrogen bond with the backbone carbonyl of Gly863 (in PARP-1).
 - **Lactam Carbonyl (C=O):** Accepts a hydrogen bond from Ser904.
 - **7-Fluoro:** Projects into a hydrophobic pocket, often improving selectivity against other PARP isoforms.
 - **2-Methyl:** Provides steric bulk that restricts rotation, locking the molecule in a bioactive conformation.

Mechanism B: EGFR Kinase Inhibition (ATP Mimicry)

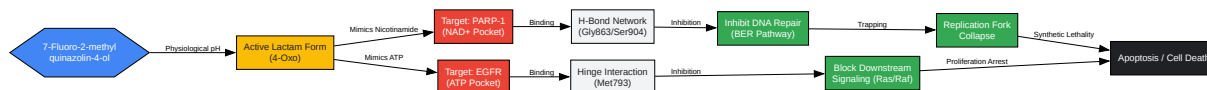
In the context of tyrosine kinases (e.g., EGFR), the quinazoline core functions as an ATP-competitive inhibitor.

- **Binding Mode:** The scaffold occupies the ATP-binding pocket.
- **Interaction Map:**
 - **N1 and N3:** Interact with the "hinge region" of the kinase (specifically Met793 in EGFR) via hydrogen bonding.
 - **Hydrophobic Core:** The aromatic ring creates Van der Waals interactions with the hydrophobic gatekeeper residue (Thr790).

Part 3: Visualization of Pathways

Diagram 1: Mechanistic Logic & Signaling

This diagram illustrates the dual-pathway potential of the scaffold and the downstream cellular consequences.



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Caption: Dual-mechanism pathway showing PARP-1 trapping (top) and EGFR kinase inhibition (bottom) driven by the quinazolinone pharmacophore.

Part 4: Experimental Protocols

To validate the activity of this scaffold or its derivatives, the following protocols are the industry standard.

Protocol A: PARP-1 Inhibition Assay (Colorimetric)

Purpose: To quantify the IC₅₀ of the compound against purified PARP-1 enzyme.

- Reagent Prep:
 - Assay Buffer: 50 mM Tris-HCl (pH 8.0), 25 mM MgCl₂, 0.1 mg/mL BSA.
 - Substrate: Biotinylated NAD⁺ and Histone-coated 96-well plates.
 - Compound: Dissolve **7-Fluoro-2-methylquinazolin-4-ol** in DMSO (Stock 10 mM). Serial dilute to 0.1 nM – 10 μM.
- Reaction:
 - Add 10 μL of compound dilution to wells.
 - Add 20 μL of PARP-1 enzyme (0.5 U/well). Incubate 15 min at RT.
 - Initiate reaction with 20 μL of PARP Cocktail (Biotin-NAD⁺ / Activated DNA).
 - Incubate for 60 min at RT.

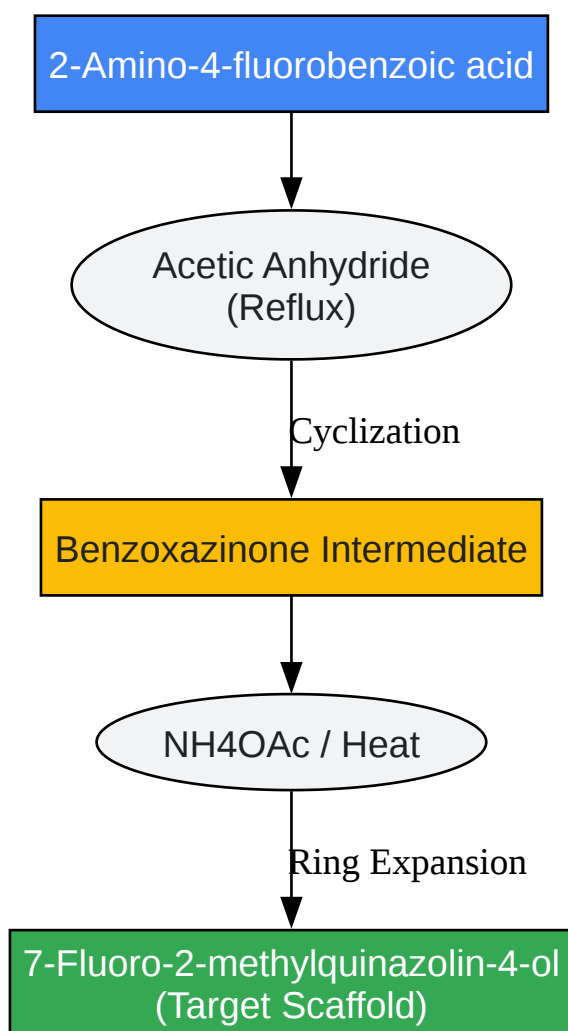
- Detection:
 - Wash plate 3x with PBS-T.
 - Add Streptavidin-HRP (1:1000). Incubate 30 min.
 - Add TMB Substrate. Stop with 1N H₂SO₄.
 - Read Absorbance at 450 nm.
- Analysis: Plot Log[Concentration] vs. % Inhibition to calculate IC₅₀.

Protocol B: Synthesis of the Scaffold

Purpose: To generate high-purity material for testing.

- Starting Material: 2-Amino-4-fluorobenzoic acid.
- Cyclization:
 - Reflux starting material in Acetic Anhydride (Ac₂O) for 2-3 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Acetylation of the amine followed by dehydration/cyclization to form the benzoxazinone intermediate.
- Ammonolysis:
 - Treat the intermediate with Ammonium Acetate or Ammonia/Ethanol under reflux.
 - Outcome: Ring opening and re-closure to form the 7-fluoro-2-methyl-4(3H)-quinazolinone.
- Purification: Recrystallize from Ethanol/Water.
- Validation: ¹H-NMR (DMSO-d₆) should show a singlet for Methyl (~2.3 ppm) and characteristic splitting for the 7-Fluoro aromatic protons.

Diagram 2: Synthesis Workflow



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Caption: Two-step synthetic route from anthranilic acid derivative to the target quinazolinone scaffold.

Part 5: Quantitative Data Summary

The following table summarizes the expected physicochemical profile of the scaffold, critical for formulation and assay design.

Parameter	Value / Characteristic	Relevance
Molecular Weight	178.16 g/mol	Fragment-like; ideal for growing into larger drugs.
LogP (Predicted)	~1.8 - 2.1	Good membrane permeability (Lipinski compliant).
pKa (Lactam NH)	~9.5	Weakly acidic; primarily neutral at physiological pH.
H-Bond Donors	1 (NH)	Critical for active site binding (Gly863 in PARP).
H-Bond Acceptors	3 (N, O, F)	Interaction with water network or protein backbone.
Solubility	Low in water; High in DMSO	Use DMSO for stock solutions; dilute <1% for cell assays.

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